

Personal protective equipment for handling 3-Fluoro-4-cyanopyridine

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Compound of Interest

Compound Name: 3-Fluoro-4-cyanopyridine

Cat. No.: B040950

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Essential Safety and Handling Guide for 3-Fluoro-4-cyanopyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **3-Fluoro-4-cyanopyridine**. Given the potential hazards associated with this compound, adherence to the following procedures is essential for ensuring laboratory safety and operational integrity. The information is based on available safety data for the compound and its structural analogs.

Hazard Summary

3-Fluoro-4-cyanopyridine is a compound that requires careful handling due to its potential health risks. Based on data from PubChem, it is classified with the following hazards:

- Causes skin irritation.
- Causes serious eye irritation.
- May be harmful if swallowed, in contact with skin, or if inhaled.

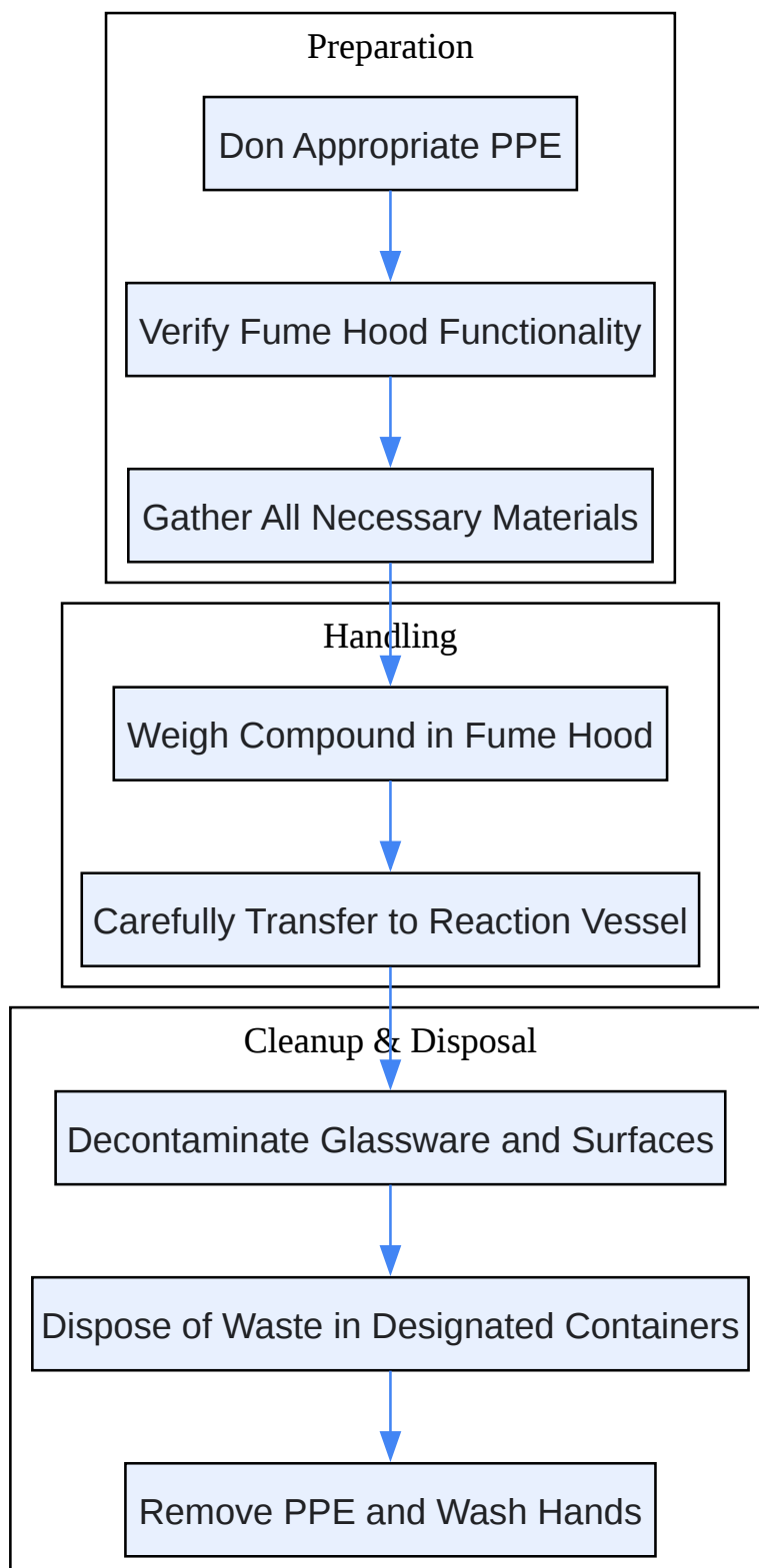
Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is mandatory to minimize exposure risk.

Protection Type	Recommended Equipment	Specifications & Usage
Eye and Face Protection	Tightly fitting safety goggles or a face shield.	Must be worn at all times when handling the compound to protect against splashes.
Skin Protection	Chemical-resistant gloves (Butyl rubber or heavy-duty Nitrile). A chemically impervious lab coat or coveralls.	Due to the lack of specific permeation data for 3-Fluoro-4-cyanopyridine, it is recommended to use gloves with broad chemical resistance. Butyl rubber is a prudent choice. Nitrile gloves may offer some protection, but should be replaced immediately upon any sign of contamination. Always inspect gloves for integrity before use. A lab coat should be worn and fully buttoned.
Respiratory Protection	All handling should occur within a certified chemical fume hood.	A fume hood is the primary means of respiratory protection. If a fume hood is not available, a NIOSH-approved respirator with appropriate organic vapor cartridges is required.
Footwear	Closed-toe, chemical-resistant shoes.	To protect from accidental spills.

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is crucial for the safe handling of **3-Fluoro-4-cyanopyridine**.



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